

Solubility and stability of Ethyl 4-(4-butylphenyl)-4-oxobutanoate

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Compound of Interest

Compound Name: Ethyl 4-(4-butylphenyl)-4-oxobutanoate

Cat. No.: B055438

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An In-depth Technical Guide to the Solubility and Stability of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**

For the Attention of Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive technical framework for evaluating the solubility and stability of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**. As of the date of this publication, specific experimental data for this compound is not extensively available in the public domain. Therefore, this guide furnishes detailed experimental protocols and data presentation templates to enable researchers to generate and systematically record the necessary data.

Introduction

Ethyl 4-(4-butylphenyl)-4-oxobutanoate is a ketoester derivative that may be of interest in various research and development endeavors, including medicinal chemistry and material science. A thorough understanding of its physicochemical properties, particularly solubility and stability, is a critical prerequisite for its application. This guide outlines the standardized methodologies for determining these key parameters.

Physicochemical Properties

A summary of the known and predicted properties of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** is presented below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₂ O ₃	-
Molecular Weight	262.34 g/mol	-
Appearance	Solid (predicted)	-
CAS Number	115199-55-8	-

Solubility Assessment

The solubility of a compound is a critical determinant of its utility, impacting everything from reaction kinetics to bioavailability. Solubility can be assessed under two main paradigms: kinetic and thermodynamic.

Kinetic Solubility

Kinetic solubility measures the concentration of a compound at the moment of precipitation from a stock solution (typically in DMSO) upon addition to an aqueous medium. It is a high-throughput method often used in early-stage discovery.^{[1][2][3]}

This method relies on detecting the turbidity that arises from compound precipitation.

- **Preparation of Stock Solution:** Prepare a 10 mM stock solution of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** in 100% dimethyl sulfoxide (DMSO).
- **Serial Dilution:** In a 96-well plate, perform serial dilutions of the stock solution with DMSO to create a range of concentrations.
- **Addition of Aqueous Buffer:** Add a suitable aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) to each well.
- **Incubation and Measurement:** Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a defined period (e.g., 2 hours).^[3]

- **Turbidity Reading:** Measure the turbidity of each well using a nephelometer or a plate reader capable of detecting light scattering.
- **Data Analysis:** The kinetic solubility is the concentration at which a significant increase in turbidity is observed.

Thermodynamic Solubility

Thermodynamic solubility is the concentration of a compound in a saturated solution at equilibrium. It is a more accurate representation of a compound's intrinsic solubility.^{[1][2]}

The shake-flask method is the gold standard for determining thermodynamic solubility.^[2]

- **Addition of Excess Compound:** Add an excess amount of solid **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** to a series of vials containing different solvents of interest (e.g., water, PBS, ethanol, etc.).
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25°C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** Allow the vials to stand, or centrifuge them, to separate the undissolved solid from the solution.
- **Sampling and Dilution:** Carefully remove an aliquot of the supernatant and dilute it with a suitable solvent.
- **Quantification:** Analyze the concentration of the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** Calculate the original concentration in the saturated solution to determine the thermodynamic solubility.

Data Presentation: Solubility

The results of the solubility studies should be recorded in a structured format.

Table 1: Kinetic Solubility of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**

Aqueous Medium	Temperature (°C)	Method	Kinetic Solubility (µM)
PBS (pH 7.4)	25	Turbidimetry	
Simulated Gastric Fluid	37	Turbidimetry	

| Simulated Intestinal Fluid | 37 | Turbidimetry | |

Table 2: Thermodynamic Solubility of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**

Solvent	Temperature (°C)	Method	Thermodynamic Solubility (mg/mL)
Water	25	Shake-Flask	
Ethanol	25	Shake-Flask	
Propylene Glycol	25	Shake-Flask	

| PBS (pH 7.4) | 25 | Shake-Flask | |

Stability Assessment

Stability testing is crucial to determine how the quality of a substance varies with time under the influence of environmental factors such as temperature, humidity, and light.^{[4][5][6]} The International Council for Harmonisation (ICH) guidelines provide a framework for these studies.^{[4][7]}

Forced Degradation (Stress Testing)

Stress testing helps to identify potential degradation products and establish the intrinsic stability of the molecule.^[8]

- Sample Preparation: Prepare solutions of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** in appropriate solvents.

- Stress Conditions: Expose the samples to a variety of stress conditions:
 - Acidic: 0.1 N HCl at 60°C for 24 hours.
 - Basic: 0.1 N NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: 80°C for 48 hours (solid and solution).
 - Photolytic: Expose to light with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter (as per ICH Q1B).
- Analysis: At specified time points, analyze the samples using a stability-indicating HPLC method to quantify the parent compound and detect any degradation products.

Long-Term and Accelerated Stability Studies

These studies are designed to predict the shelf-life of a substance under defined storage conditions.^{[4][6][9]}

- Batch Selection: Use at least three primary batches of the substance for formal stability studies.^[4]
- Container Closure System: Store the substance in a container closure system that is the same as or simulates the packaging proposed for storage and distribution.
- Storage Conditions:
 - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH for a minimum of 12 months.
 - Intermediate: 30°C ± 2°C / 65% RH ± 5% RH for a minimum of 6 months (if significant change occurs in accelerated conditions).
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH for a minimum of 6 months.
- Testing Frequency:

- Long-Term: 0, 3, 6, 9, 12, 18, 24, 36 months.
- Accelerated: 0, 3, 6 months.^[4]
- Analytical Tests: At each time point, perform a suite of tests to assess the quality of the substance, which should include:
 - Appearance
 - Assay (potency)
 - Degradation products/impurities

Data Presentation: Stability

The results from stability studies should be meticulously documented.

Table 3: Forced Degradation of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**

Stress Condition	Duration	Assay of Parent (%)	Number of Degradants	Major Degradant (% Area)
0.1 N HCl, 60°C	24 h			
0.1 N NaOH, 60°C	24 h			
3% H ₂ O ₂ , RT	24 h			
80°C (Solid)	48 h			

| Photolytic | ICH Q1B | | |

Table 4: Long-Term Stability of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** (25°C/60%RH)

Time Point (Months)	Appearance	Assay (%)	Total Impurities (%)
0			
3			
6			
9			

| 12 | | | |

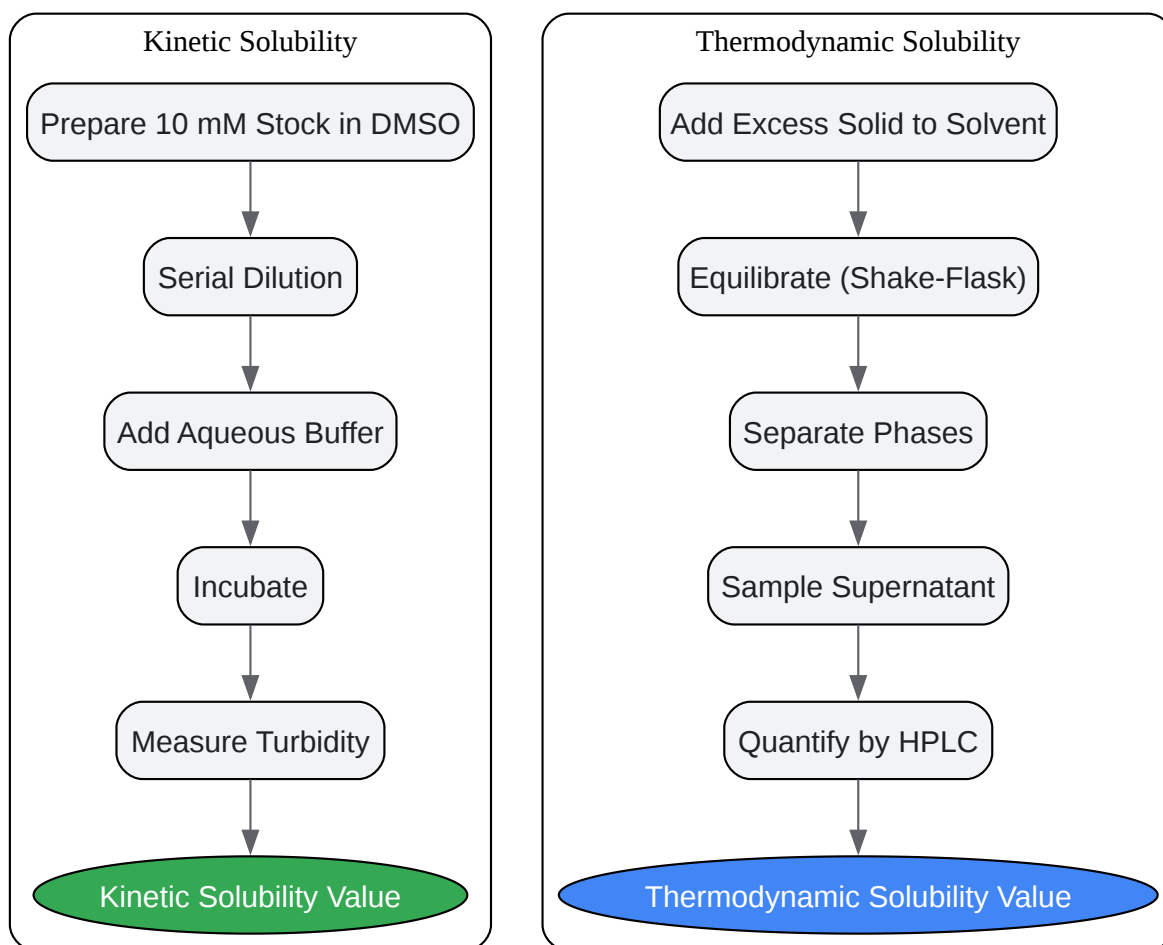
Table 5: Accelerated Stability of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** (40°C/75%RH)

Time Point (Months)	Appearance	Assay (%)	Total Impurities (%)
0			
3			

| 6 | | | |

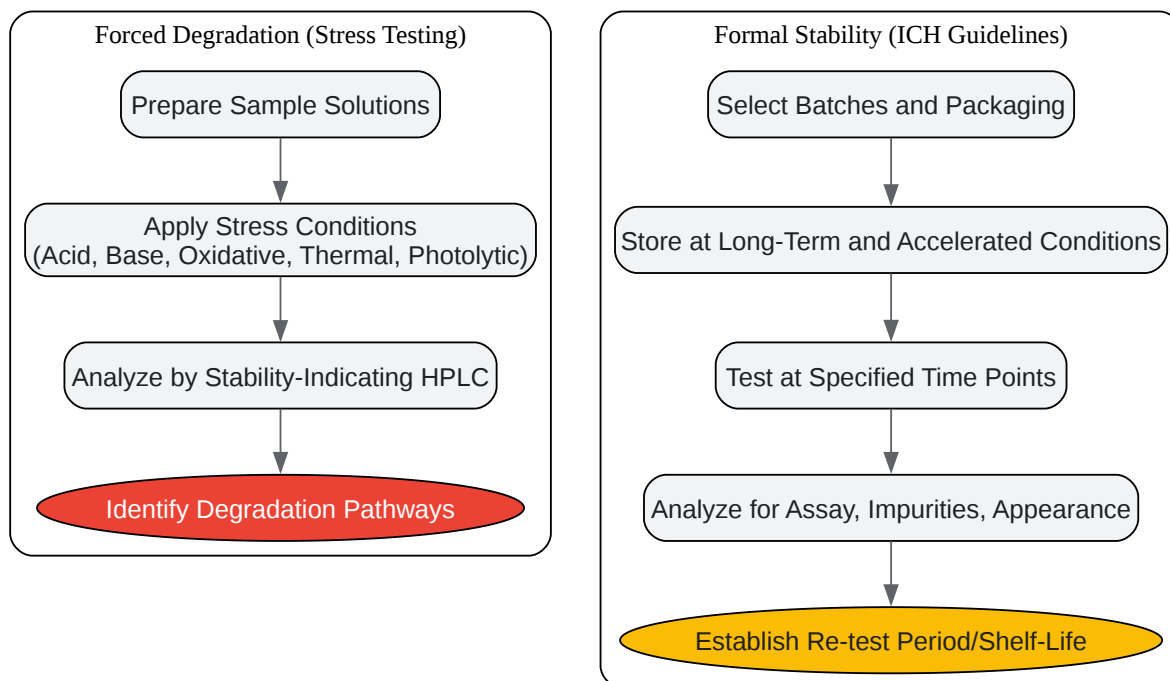
Visualized Workflows

The following diagrams illustrate the experimental workflows for determining solubility and stability.



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Caption: Experimental Workflows for Solubility Assessment.



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Caption: Experimental Workflows for Stability Assessment.

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